

Application Notes and Protocols for the Preparation of TM5275 Sodium Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TM5275 sodium

Cat. No.: B15618386

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **TM5275 sodium**, a potent and selective inhibitor of plasminogen activator inhibitor-1 (PAI-1), for use in a variety of experimental settings. Adherence to these guidelines will ensure the accurate and reproducible preparation of this compound for laboratory research.

Compound Information

TM5275 is a small molecule inhibitor of PAI-1 with an IC₅₀ of 6.95 μ M.^{[1][2]} By inhibiting PAI-1, TM5275 can enhance fibrinolysis, demonstrating antithrombotic effects in various preclinical models.^[1] It is an orally bioavailable compound that has been investigated for its therapeutic potential in conditions associated with elevated PAI-1 levels.

Quantitative Data Summary

For ease of reference, the key quantitative data for **TM5275 sodium** are summarized in the table below.

Property	Value	Source(s)
CAS Number	1103926-82-4	[2] [3]
Molecular Formula	C ₂₈ H ₂₇ ClN ₃ NaO ₅	[3]
Molecular Weight	543.97 g/mol	[1] [4]
Appearance	White to off-white solid	[1]
Purity	≥98%	[2]
Solubility in DMSO	≥ 62.5 mg/mL (≥ 114.90 mM)	[1]
Solubility in DMF	33 mg/mL	
Water Solubility	Insoluble	[4]
Ethanol Solubility	Insoluble	[4]

Safety and Handling Precautions

TM5275 sodium is intended for research use only. Users should consult the Safety Data Sheet (SDS) before handling the compound.[\[3\]](#)

Hazard Identification:

- Harmful if swallowed.[\[3\]](#)
- Very toxic to aquatic life.[\[3\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.

Handling Procedures:

- Avoid breathing dust.[\[5\]](#)

- Do not eat, drink, or smoke when using this product.[\[3\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Use in a well-ventilated area or under a fume hood.

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.

Experimental Protocols: Stock Solution Preparation

The choice of solvent is critical for the successful preparation of **TM5275 sodium** stock solutions. Due to its poor solubility in aqueous solutions, organic solvents such as Dimethyl Sulfoxide (DMSO) are required. It is highly recommended to use freshly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by moisture.[\[1\]](#)[\[4\]](#)

Protocol 1: High-Concentration Stock Solution for In Vitro Experiments

This protocol is suitable for preparing a high-concentration stock solution for use in cell-based assays and other in vitro studies.

Materials:

- **TM5275 sodium** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weighing:** Accurately weigh the desired amount of **TM5275 sodium** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.44 mg of **TM5275 sodium** (Molecular Weight: 543.97 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (if necessary):** If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.^[1] Gentle warming can also be applied if precipitation occurs.
- **Sterilization (optional):** If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile tubes.^[4] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1]

Protocol 2: Formulation for In Vivo Experiments

This protocol describes the preparation of a dosing solution suitable for oral gavage or other administration routes in animal models. This often involves a co-solvent system to maintain the compound's solubility upon dilution into an aqueous vehicle.

Materials:

- **TM5275 sodium** high-concentration DMSO stock solution (from Protocol 1)

- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Saline (0.9% sodium chloride solution)
- Sterile tubes
- Calibrated pipettes and sterile tips

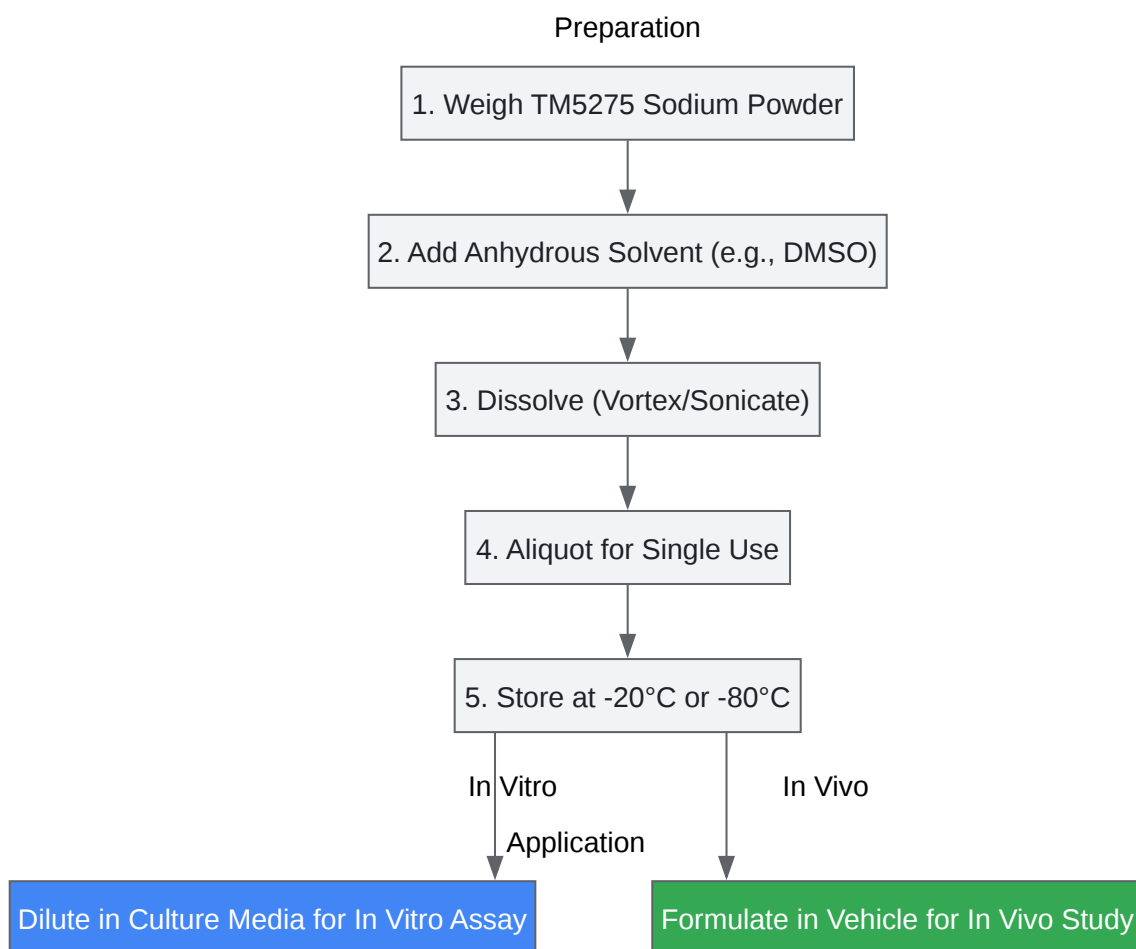
Procedure: This procedure is an example for preparing a 1 mL working solution with a final vehicle composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

- Prepare the DMSO Stock: Prepare a concentrated stock of TM5275 in DMSO as described in Protocol 1. For example, a 25 mg/mL stock.
- Co-solvent Mixing: In a sterile tube, add the following solvents in order, ensuring complete mixing after each addition:
 - Add 400 μ L of PEG300.
 - Add 100 μ L of the 25 mg/mL TM5275 DMSO stock solution and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until the solution is clear.
- Aqueous Phase Addition: Slowly add 450 μ L of saline to the mixture while vortexing to bring the total volume to 1 mL.
- Final Concentration: This will result in a 2.5 mg/mL dosing solution of TM5275.
- Administration: The final solution should be a clear and administered immediately after preparation for optimal results.^[4]

Visualization of Workflows and Pathways

Experimental Workflow: Stock Solution Preparation

The following diagram outlines the general workflow for preparing a **TM5275 sodium** stock solution.

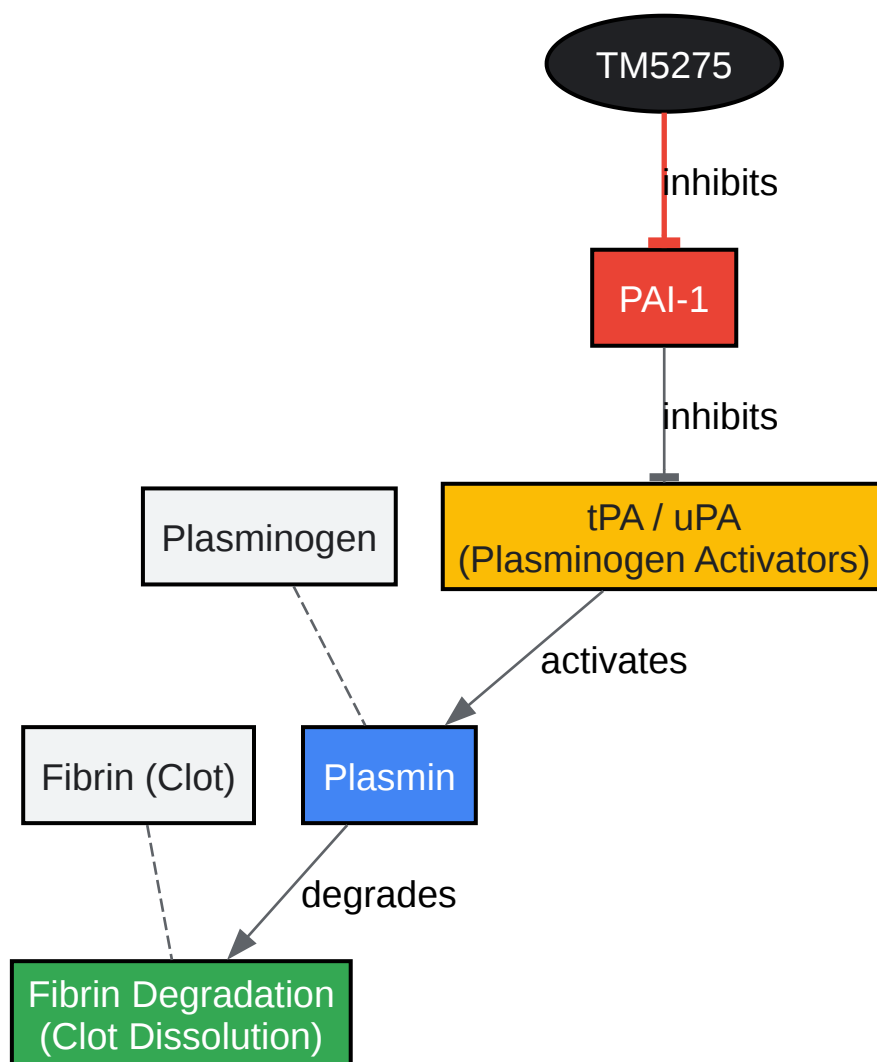


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Caption: Workflow for **TM5275 Sodium** Stock Solution Preparation.

Signaling Pathway: PAI-1 Inhibition

TM5275 exerts its effects by inhibiting PAI-1, a key regulator of the fibrinolytic system. The diagram below illustrates this mechanism.



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Caption: Mechanism of TM5275 via PAI-1 Inhibition in Fibrinolysis.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Preparation of TM5275 Sodium Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15618386/docs#application-notes-and-protocols-for-the-preparation-of-tm5275-sodium-stock-solution>]

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